

HPLC method for corosolic acid quantification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Colosolic acid*

Cat. No.: *B12322573*

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An Application Note for the Quantification of Corosolic Acid using High-Performance Liquid Chromatography (HPLC)

Introduction

Corosolic acid is a pentacyclic triterpenoid found in various plants, notably in the leaves of *Lagerstroemia speciosa* (banaba)[1][2]. It has garnered significant interest in the pharmaceutical and nutraceutical industries due to its diverse biological activities, including anti-diabetic, anti-inflammatory, and anti-cancer properties[2][3]. Its anti-diabetic effects are particularly noteworthy, as it can help regulate blood glucose levels by influencing glucose transporters and activating cellular signaling pathways similar to insulin[2][4][5]. Given its therapeutic potential, a reliable and validated analytical method for the accurate quantification of corosolic acid in raw materials, extracts, and finished products is essential for quality control and drug development.

This application note presents a detailed protocol for the quantification of corosolic acid using a reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection. The method is simple, accurate, precise, and suitable for routine analysis in a laboratory setting.

Principle of the Method

This method utilizes RP-HPLC to separate corosolic acid from other components in a sample matrix. The stationary phase is a non-polar C18 column, while the mobile phase is a polar mixture of an organic solvent (like acetonitrile or methanol) and acidified water. Corosolic acid, being a relatively non-polar molecule, is retained by the stationary phase. It is then eluted by the mobile phase, and its separation from other compounds is based on its specific affinity for the stationary versus the mobile phase. The eluted corosolic acid is detected by a UV detector, typically at a wavelength of around 210 nm, as it exhibits a UV absorbance maximum near this wavelength[6][7][8]. The concentration of corosolic acid in the sample is determined by comparing the peak area of the analyte to a calibration curve generated from known concentrations of a corosolic acid standard.

Materials and Reagents

- Corosolic Acid Reference Standard: Purity >95%[9]
- Solvents: HPLC grade Methanol, Acetonitrile
- Acids: Orthophosphoric Acid (85%), Acetic Acid
- Water: HPLC grade or deionized water
- Filters: 0.45 µm membrane filters for mobile phase and sample filtration[6][10]
- Plant Material/Extract: e.g., Dried leaves of *Lagerstroemia speciosa*

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV/Vis or Photo Diode Array (PDA) detector is suitable for this analysis. The specific conditions can be adapted but are generally as follows:

Parameter	Condition 1	Condition 2
HPLC Column	C18, 250 mm x 4.6 mm, 5 μ m particle size[6][7]	C18, 250 mm x 4.6 mm, 5 μ m particle size[11]
Mobile Phase	Acetonitrile : 0.1% aqueous Orthophosphoric Acid (85:15, v/v)[6]	Methanol : 1.0% Acetic Acid (88:12, v/v)[11]
Flow Rate	1.0 mL/min[6]	0.8 mL/min[11]
Detection Wavelength	210 nm[6][7]	215 nm[11]
Injection Volume	20 μ L[6][10]	Not Specified
Column Temperature	Ambient[6]	Not Specified
Run Time	~20 minutes (retention time ~18.7 min)[6]	Sufficient to allow for elution of the peak of interest.

Experimental Protocols

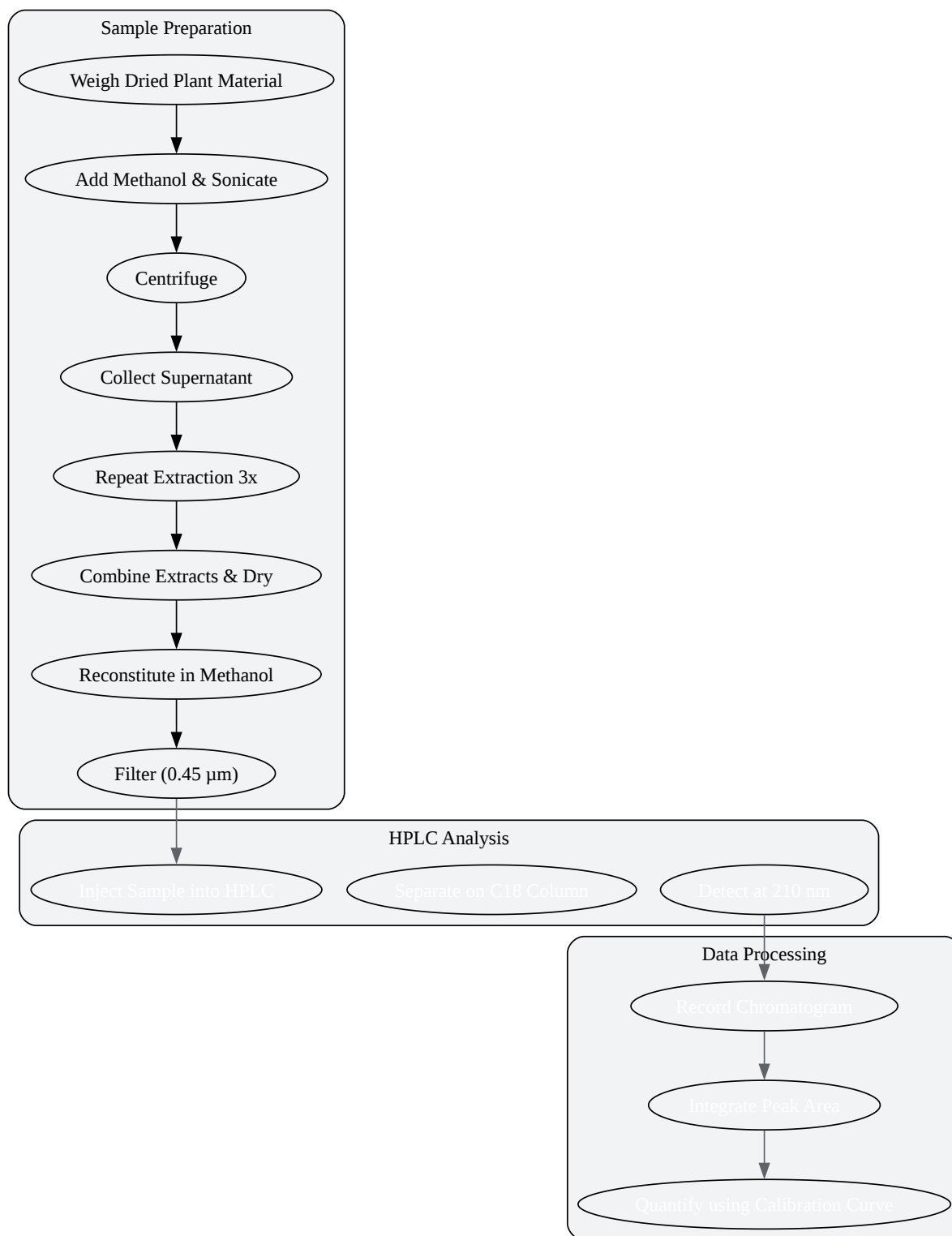
Preparation of Standard Solutions

- **Standard Stock Solution (100 μ g/mL):** Accurately weigh 10 mg of the corosolic acid reference standard and transfer it to a 100 mL volumetric flask. Dissolve the standard in approximately 80 mL of methanol and sonicate if necessary. Make up the volume to the mark with methanol[6].
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations in the desired linear range (e.g., 2.0, 5.0, 10.0, 15.0, and 20.0 μ g/mL)[6]. These solutions are used to construct the calibration curve.

Sample Preparation (from *Lagerstroemia speciosa* Leaves)

- **Extraction:** Weigh about 30 mg of the powdered, dried plant material and place it in a suitable extraction vessel[12]. Add 0.5 mL of methanol and extract using sonication for 15 minutes[12].

- Centrifugation: Centrifuge the mixture for 10 minutes at 3,000 rpm to separate the supernatant from the plant residue[12].
- Repeat Extraction: Collect the clear supernatant. Repeat the extraction process on the plant residue three more times to ensure complete extraction of the analyte[12].
- Combine and Dry: Combine all the extracts and evaporate to dryness, for example, at 50 °C[12].
- Reconstitution and Filtration: Dissolve the dried residue in a known volume of methanol (e.g., 1 mL)[12]. Before injection into the HPLC system, filter the solution through a 0.45 µm syringe filter to remove any particulate matter[10].



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Figure 1: General experimental workflow for corosolic acid quantification.

Method Validation Summary

The described HPLC method has been validated for several parameters to ensure its reliability and accuracy. The results are summarized below based on published data.

Validation Parameter	Result
Linearity (Range)	2.0 - 20.0 µg/mL with a correlation coefficient (r^2) > 0.999[6]
Accuracy (% Recovery)	98.14% - 100.97% (determined by the standard addition method)[6]
Precision (% RSD)	Intraday: 0.21% - 0.46% Interday: 0.98% - 1.54% (Relative Standard Deviation < 2%)[6]
Limit of Detection (LOD)	0.067 µg/mL[6]
Limit of Quantification (LOQ)	0.225 µg/mL[6]
Specificity	The method is specific, as confirmed by comparing the retention time and UV spectrum of the standard with the sample peak[6].
Robustness	The method is robust, with %RSD values less than 2% for small, deliberate changes in flow rate, mobile phase composition, and wavelength[6].

Signaling Pathway Context

Corosolic acid exerts its anti-diabetic effects by modulating key signaling pathways involved in glucose metabolism. One of the primary mechanisms is through the activation of the insulin signaling pathway, which enhances glucose uptake into cells. It has been shown to increase the phosphorylation of the insulin receptor, which subsequently activates downstream targets like Phosphatidylinositol 3-kinase (PI3K) and Protein Kinase B (Akt). This cascade ultimately leads to the translocation of the glucose transporter type 4 (GLUT4) to the cell membrane, facilitating glucose entry.[4][5]

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Figure 2: Simplified signaling pathway for corosolic acid-induced glucose uptake.

Conclusion

The RP-HPLC method detailed in this application note is a validated, reliable, and efficient tool for the quantification of corosolic acid in plant extracts and other matrices. The protocol is straightforward, employing common reagents and instrumentation available in most analytical laboratories. Its demonstrated accuracy, precision, and robustness make it highly suitable for quality control, stability testing, and research and development applications in the pharmaceutical and natural products industries.

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